

An In-depth Technical Guide to Key Dibrominated Nitroaromatic Compounds

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Compound of Interest

Compound Name: *2,4-Dibromo-6-methylpyridin-3-ol*

Cat. No.: *B183025*

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A Note on the Molecular Formula C₆H₅Br₂NO: The provided molecular formula, C₆H₅Br₂NO, does not correspond to common, stable aromatic structures. A typical phenyl group (C₆H₅) attached to three substituents (two bromine atoms and a nitro or nitroso group) would result in a different molecular formula (e.g., C₆H₃Br₂NO or C₆H₃Br₂NO₂). It is plausible that the intended subject of this guide is a related, well-documented compound. Based on common industrial and research chemicals, this guide will focus on 2,6-dibromo-4-nitroaniline and the isomers of dibromonitrobenzene, which are closely related in structure and application.

2,6-Dibromo-4-nitroaniline

IUPAC Name: 2,6-dibromo-4-nitroaniline

This compound is a significant intermediate in the synthesis of azo disperse dyes.^{[1][2]} Its structure consists of a benzene ring with two bromine atoms ortho to the amino group and a nitro group para to the amino group.

Chemical Properties and Data

The following table summarizes the key quantitative data for 2,6-dibromo-4-nitroaniline.

Property	Value
Molecular Formula	C6H4Br2N2O2
Molecular Weight	295.92 g/mol
CAS Number	827-94-1
Appearance	Solid

Synthesis of 2,6-Dibromo-4-nitroaniline

A common and environmentally friendly method for the synthesis of 2,6-dibromo-4-nitroaniline is through the bromination of 4-nitroaniline in an aqueous acidic medium.[\[1\]](#)[\[2\]](#)

This protocol describes a green process for preparing 2,6-dibromo-4-nitroaniline using bromide-bromate salts.

Materials:

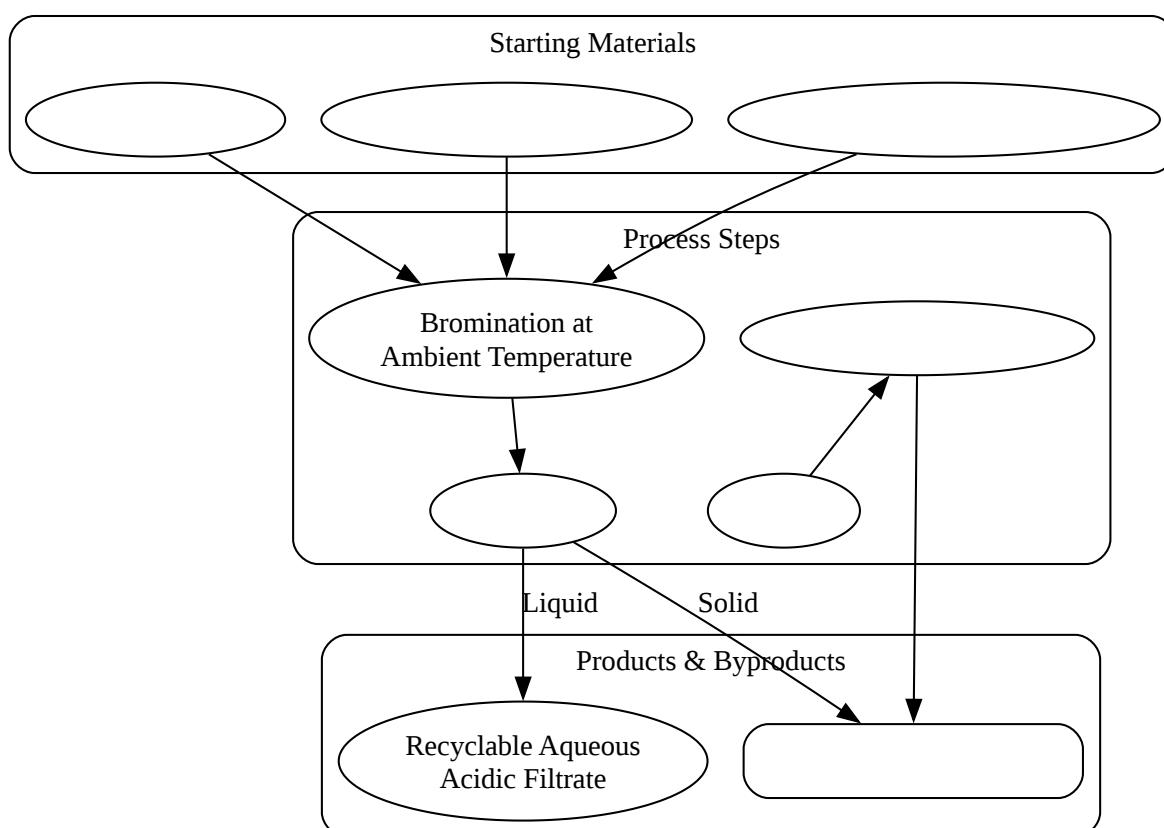
- 4-nitroaniline
- Sodium bromide (NaBr)
- Sodium bromate (NaBrO3)
- Aqueous acidic medium (e.g., dilute sulfuric acid)
- Water

Procedure:

- In a reaction flask, prepare a slurry of 4-nitroaniline in the aqueous acidic medium.
- Add a 2:1 molar ratio of sodium bromide to sodium bromate to the mixture. This combination in an acidic medium generates bromine in situ for the reaction.
- Stir the reaction mixture at ambient temperature. The reaction progress can be monitored by thin-layer chromatography.

- Upon completion of the reaction, the solid product, 2,6-dibromo-4-nitroaniline, is isolated by simple filtration.
- The collected solid is washed with water to remove any remaining salts and acid.
- The product can be dried in an oven. The purity of the product is typically high.
- The aqueous acidic filtrate can be recycled for subsequent batches, making the process more sustainable.[\[1\]](#)[\[2\]](#)

A patent also describes a method involving the bromination of p-nitroaniline in a sulfuric acid medium, followed by diazotization.[\[3\]](#)



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Caption: Isomers of dibromonitrobenzene.

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References

- 1. Green process development for the preparation of 2,6-dibromo-4-nitroaniline from 4-nitroaniline using bromide–bromate salts in an aqueous acidic medium - RSC Advances (RSC Publishing) [pubs.rsc.org]
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